

Preparing EAPB 02303 Stock Solution for Preclinical Research

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Compound of Interest

Compound Name: EAPB 02303

Cat. No.: B10857355

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Abstract

EAPB 02303 is a second-generation imiquiline derivative that demonstrates potent cytotoxic activity against a range of cancer cell lines, with IC50 values in the nanomolar range. As a prodrug, **EAPB 02303** is bioactivated by catechol-O-methyl transferase (COMT), an enzyme overexpressed in various malignancies, including pancreatic cancer. Its active metabolite inhibits microtubule polymerization, leading to a G2/M phase cell cycle arrest and subsequent apoptosis. These application notes provide detailed protocols for the preparation of **EAPB 02303** stock solutions and its application in key in vitro assays to assess its anti-cancer activity.

Chemical Information

Property	Value
Compound Name	EAPB 02303
Molecular Formula	C ₁₇ H ₁₄ N ₄ O ₂
Molecular Weight	306.32 g/mol
Appearance	Solid
CAS Number	1958290-51-1

Protocol 1: Preparation of EAPB 02303 Stock Solution

This protocol outlines the procedure for preparing a 10 mM stock solution of **EAPB 02303**, which can be further diluted to desired working concentrations for various in vitro experiments.

Materials:

- **EAPB 02303** solid compound
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes (1.5 mL)
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- -20°C freezer for storage

Procedure:

- Calculate the required mass of **EAPB 02303**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 306.32 \text{ g/mol} \times 1000 \text{ mg/g} = 3.0632 \text{ mg}$
- Weighing the compound:
 - In a sterile microcentrifuge tube, accurately weigh approximately 3.06 mg of **EAPB 02303** solid compound using a calibrated analytical balance. Record the exact weight.
- Dissolution:

- Based on the actual weight, calculate the precise volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume (mL)} = [\text{Mass (mg)} / 306.32 \text{ (g/mol)}] / 10 \text{ (mmol/L)}$
- Add the calculated volume of DMSO to the microcentrifuge tube containing the **EAPB 02303** powder.
- Solubilization and Aliquoting:
 - Vortex the tube thoroughly until the compound is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
 - For ease of use and to avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes.
- Storage:
 - Store the aliquoted stock solution at -20°C , protected from light.

Quantitative Data Summary

The cytotoxic activity of **EAPB 02303** has been evaluated across various cancer cell lines, demonstrating potent inhibition of cell proliferation. The half-maximal inhibitory concentration (IC₅₀) values are summarized in the table below.

Cell Line	Cancer Type	IC50 (nM)	Citation
Pancpec	Pancreatic Ductal Adenocarcinoma	11	[1]
OCI-AML2	Acute Myeloid Leukemia	~5	[2]
OCI-AML3	Acute Myeloid Leukemia	~5	[2]
KG-1α	Acute Myeloid Leukemia	~5	[2]
THP-1	Acute Myeloid Leukemia	~5	[2]

Experimental Protocols

Protocol 2: In Vitro Cell Viability Assay (IC50 Determination)

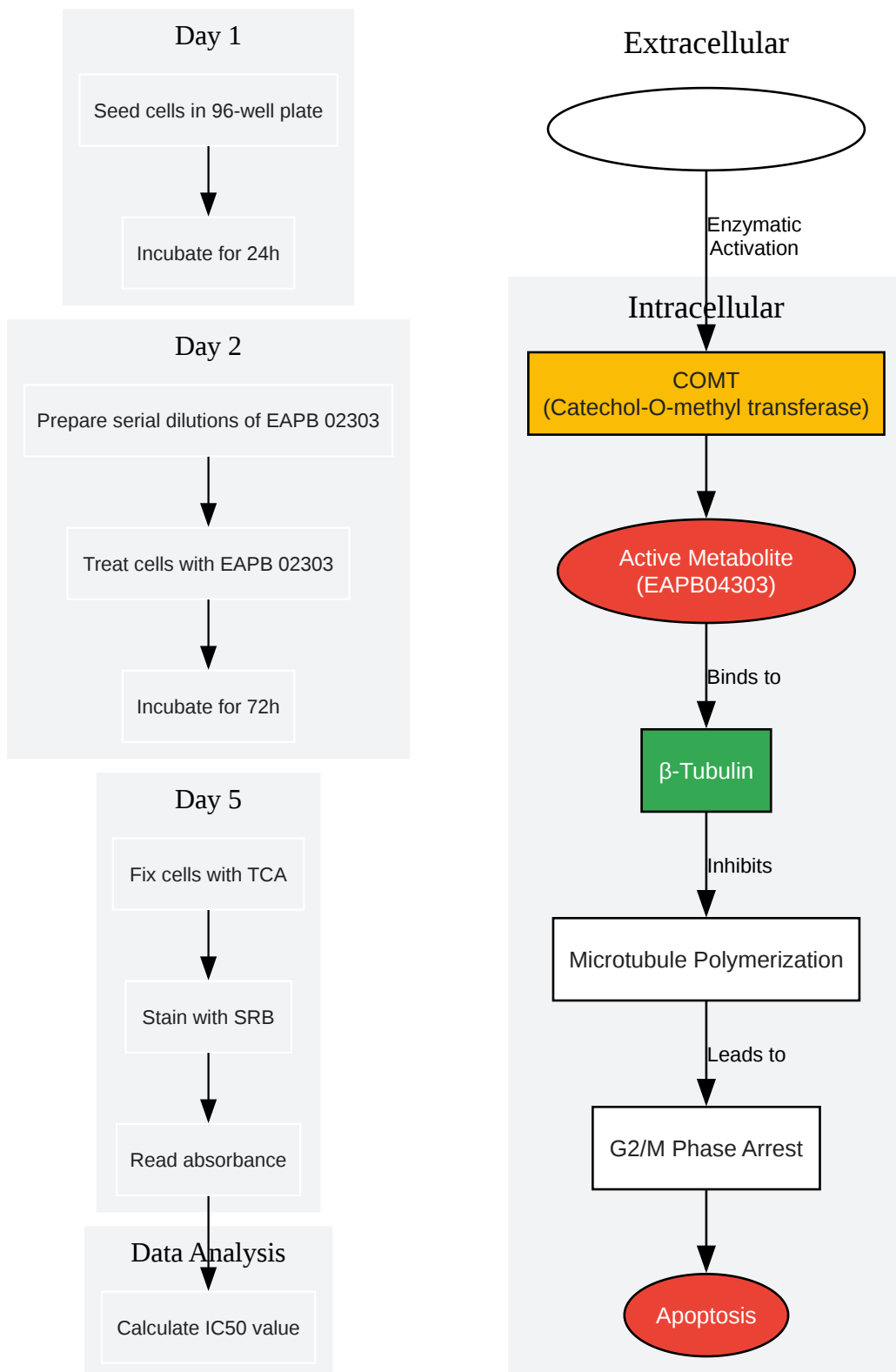
This protocol describes the determination of the IC50 value of **EAPB 02303** in a cancer cell line using a standard colorimetric assay such as the Sulforhodamine B (SRB) assay.

Materials:

- Cancer cell line of interest (e.g., Pancpec)
- Complete cell culture medium
- 96-well cell culture plates
- **EAPB 02303** stock solution (10 mM)
- Trichloroacetic acid (TCA)
- Sulforhodamine B (SRB) solution
- Tris base solution

- Plate reader

Experimental Workflow:



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References

- 1. The Novel Imiquiline EAPB02303 Is a Potent Drug for Treating Acute Myeloid Leukemia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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